

tert-Butyl Carbamate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *tert-Butyl carbamate*

Cat. No.: *B055562*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **tert-butyl carbamate**. The information is intended to support laboratory safety and the proper use of this compound in research and development settings.

Chemical and Physical Properties

Tert-butyl carbamate is a white to slightly yellow crystalline solid.^[1] It is soluble in alcohols, chloroform, and methylene chloride, with slight solubility in water and petroleum ether.^[1]

Property	Value	Source
Chemical Formula	C ₅ H ₁₁ NO ₂	[2]
Molecular Weight	117.15 g/mol	[2][3]
Melting Point	105-108 °C	[1][3]
Boiling Point	Not available	[4]
Density	Not available	[4]
Appearance	White to slightly yellow needles/crystalline solid	[1]
Solubility	Soluble in methylene chloride, chloroform, and alcohols. Slightly soluble in petroleum ether and water.	[1]
CAS Number	4248-19-5	[2]

Hazard Identification and Toxicity

Tert-butyl carbamate is classified as a hazardous substance. The primary hazards are related to irritation and potential toxicity upon ingestion or inhalation.[2][5]

GHS Hazard Statements:[2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Toxicity Data:

Specific quantitative toxicity data (LD50, LC50) for **tert-butyl carbamate** is not readily available in the literature.[5] However, data for structurally similar carbamate compounds can provide an estimate of its potential toxicity. It is crucial to handle **tert-butyl carbamate** with the same level of caution as compounds with known toxicity.

Route	Species	Value	Compound	Source
Oral LD50	Rat	690 mg/kg	Butyl carbamate	[6]
Dermal LD50	Not available			
Inhalation LC50	Not available			

Disclaimer: The toxicity data presented is for a structurally similar compound and should be used for estimation purposes only. The toxicological properties of **tert-butyl carbamate** have not been fully investigated.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **tert-butyl carbamate** to minimize exposure.

Protection Type	Recommendation	Source
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	[7][8]
Skin Protection	Chemical-resistant gloves (nitrile, butyl, or neoprene recommended). A lab coat or chemical-resistant apron should be worn.	[7][8]
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation (e.g., in a fume hood). If dusts are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.	[7]

Experimental Protocols

Chemical Risk Assessment

A thorough risk assessment should be conducted before any new experiment involving **tert-butyl carbamate**.^{[9][10]} This process involves identifying hazards, evaluating risks, and implementing control measures.

Methodology:

- **Identify Hazards:** Review the Safety Data Sheet (SDS) and other literature to identify the health and physical hazards of **tert-butyl carbamate** and all other chemicals involved in the procedure.^{[11][12]}
- **Evaluate Risks:** Assess the likelihood and severity of potential exposure or incidents. Consider the scale of the reaction, the experimental conditions (e.g., temperature, pressure),

and the potential for generating dust or aerosols.[13]

- **Implement Control Measures:** Based on the risk assessment, implement appropriate control measures. This includes the use of engineering controls (e.g., fume hood), administrative controls (e.g., standard operating procedures), and personal protective equipment.[12]
- **Document and Review:** Document the risk assessment and review it periodically, especially when changes to the experimental procedure are made.[9]

Spill Decontamination and Neutralization

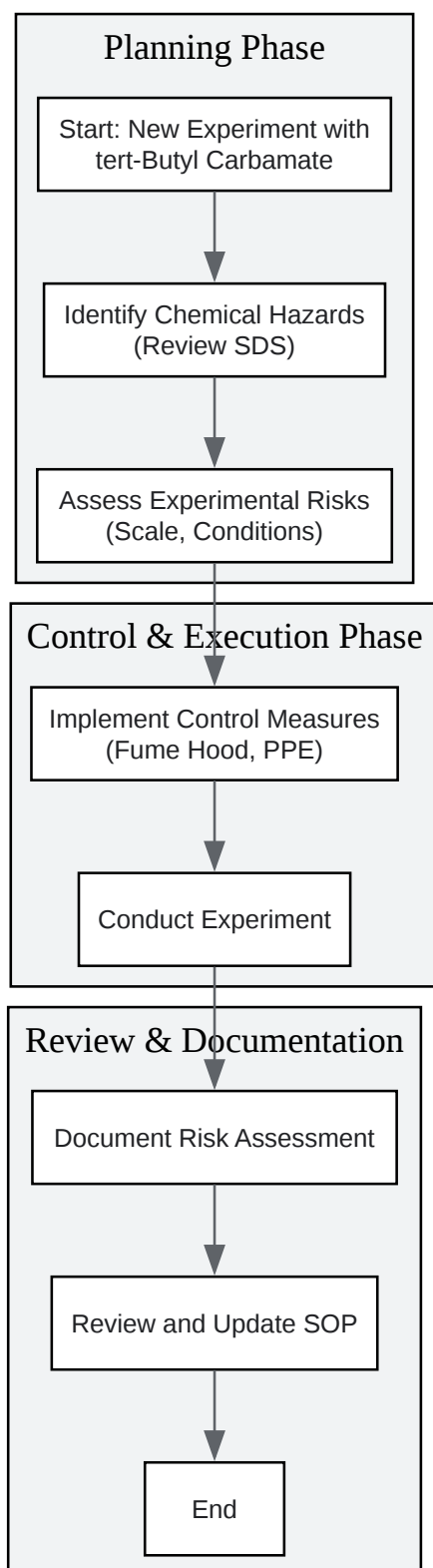
In the event of a spill, prompt and appropriate action is necessary to prevent exposure and contamination.

Methodology for a Solid Spill:

- **Evacuate and Secure the Area:** Alert personnel in the immediate vicinity and restrict access to the spill area.[14][15]
- **Don Appropriate PPE:** At a minimum, wear a lab coat, chemical-resistant gloves, and safety goggles.[16]
- **Contain the Spill:** If the material is a powder, carefully cover it with a damp paper towel to avoid generating dust.[16]
- **Absorb and Collect:** Gently sweep the solid material into a designated waste container using a scoop or dustpan.[16] For liquid spills, use an inert absorbent material to soak up the chemical.[6]
- **Decontaminate the Area:**
 - Wipe the spill area with a cloth dampened with a mild detergent solution.
 - It is generally recommended to decontaminate surfaces that have been in contact with carbamates. A freshly prepared 10% bleach solution can be used, followed by a rinse with water.[17] For equipment, wiping with alcohol may also be effective.[18]

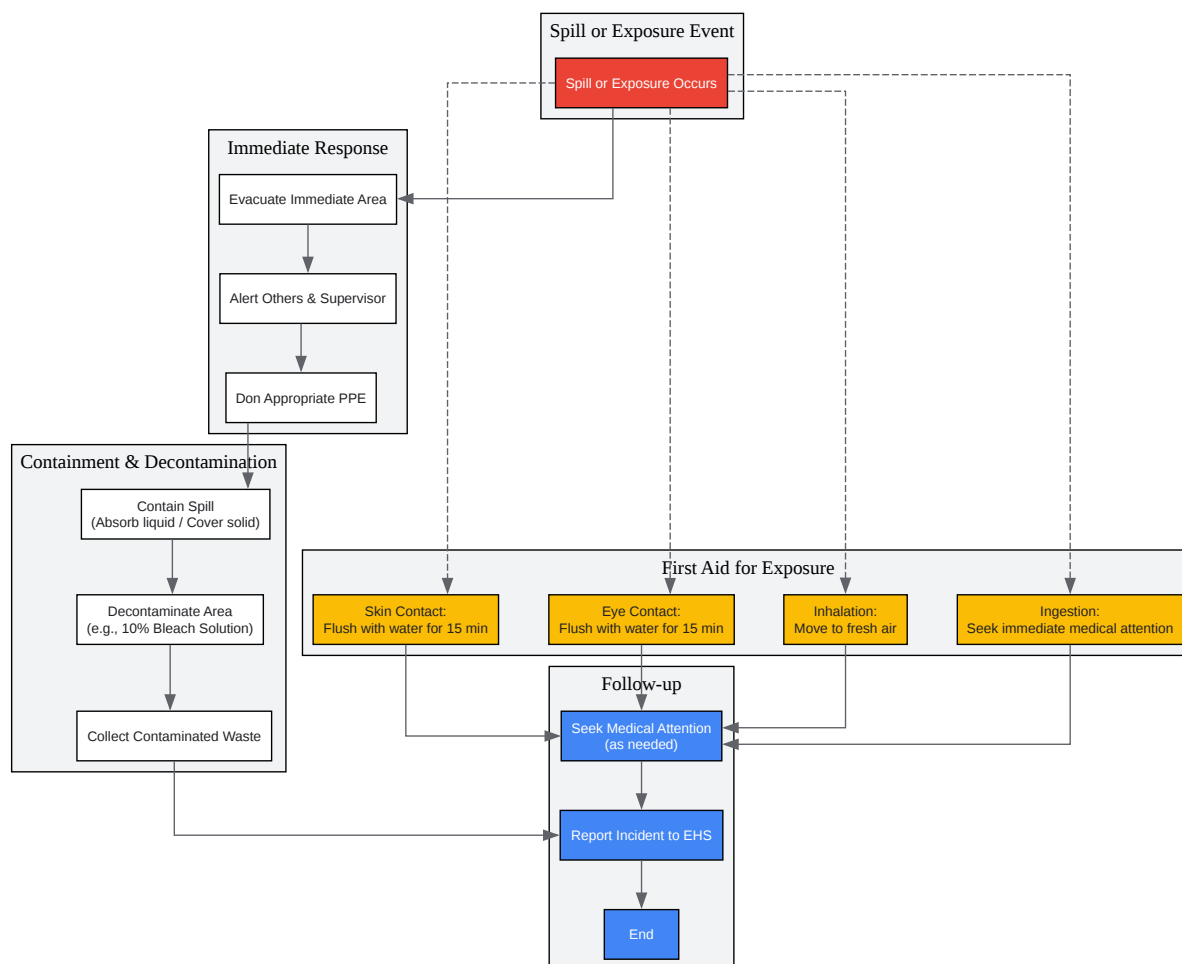
- **Dispose of Waste:** All contaminated materials, including absorbent pads, gloves, and paper towels, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[\[6\]](#)
- **Report the Incident:** Report the spill to the appropriate environmental health and safety personnel.[\[15\]](#)

Visualizations



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Caption: Hazard Identification and Risk Assessment Workflow.



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Caption: Emergency Procedure for Spill or Exposure.

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